The Insulin Biosynthesis Pathway: A Cellular Journey

Author: BenchChem Technical Support Team. **Date**: April 2026

Compound of Interest

Compound Name:	*(Tyr0)-C-peptide (human)*
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Insulin is synthesized as a single-chain precursor, preproinsulin, which undergoes a series of post-translational modifications and proteolytic processing events to become the mature, active hormone.[4] This intricate process is tightly coupled to the protein's trafficking through different cellular compartments.

1.1. Synthesis and Translocation of Preproinsulin

The process begins with the translation of insulin mRNA on ribosomes, producing a 110-amino acid polypeptide called preproinsulin.[5][6] As it is synthesized, preproinsulin is directed into the lumen of the rough endoplasmic reticulum (RER), guided by an N-terminal signal peptide.[1][7] Inside the RER, the signal peptide is rapidly cleaved by a signal peptidase, yielding proinsulin.[4]

1.2. Proinsulin Folding and the Critical Role of C-peptide

Within the RER, proinsulin undergoes oxidative folding, a process in which three highly conserved disulfide bonds are formed.[4][6] This is the most critical stage where C-peptide performs its primary function. It acts as a molecular scaffold, tethering the A- and B-chains in a specific orientation that facilitates the correct pairing of cysteine residues to form the native disulfide bridges (CysA7-CysB7, CysA20-CysB19, and an intrachain bond at CysA6-CysA11).

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[3][8][9] This scaffolding function is essential for achieving the correct tertiary structure of what will become the mature insulin molecule.[4]

1.3. Transport, Sorting, and Proteolytic Processing

Correctly folded proinsulin is then transported from the RER to the Golgi apparatus.[4][5] Here, it is sorted and packaged into clathrin-coated immature secretory granules.[10] It is within these maturing granules, which become progressively acidified, that the conversion of proinsulin to insulin begins.[11][12][13]

The conversion process is a multi-step enzymatic cleavage cascade:

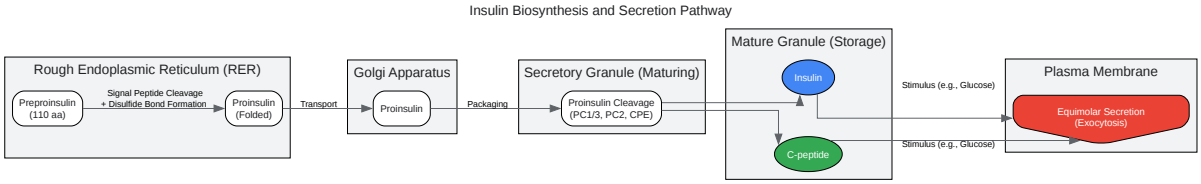
- Initial Cleavage: The process is initiated by the sequential action of two prohormone convertases (PCs), which are calcium-dependent serine proteases. Prohormone convertase 1/3 (PC1/3) first cleaves at the junction between the B-chain and the C-peptide (Arg31-Arg32).[4][14][15]

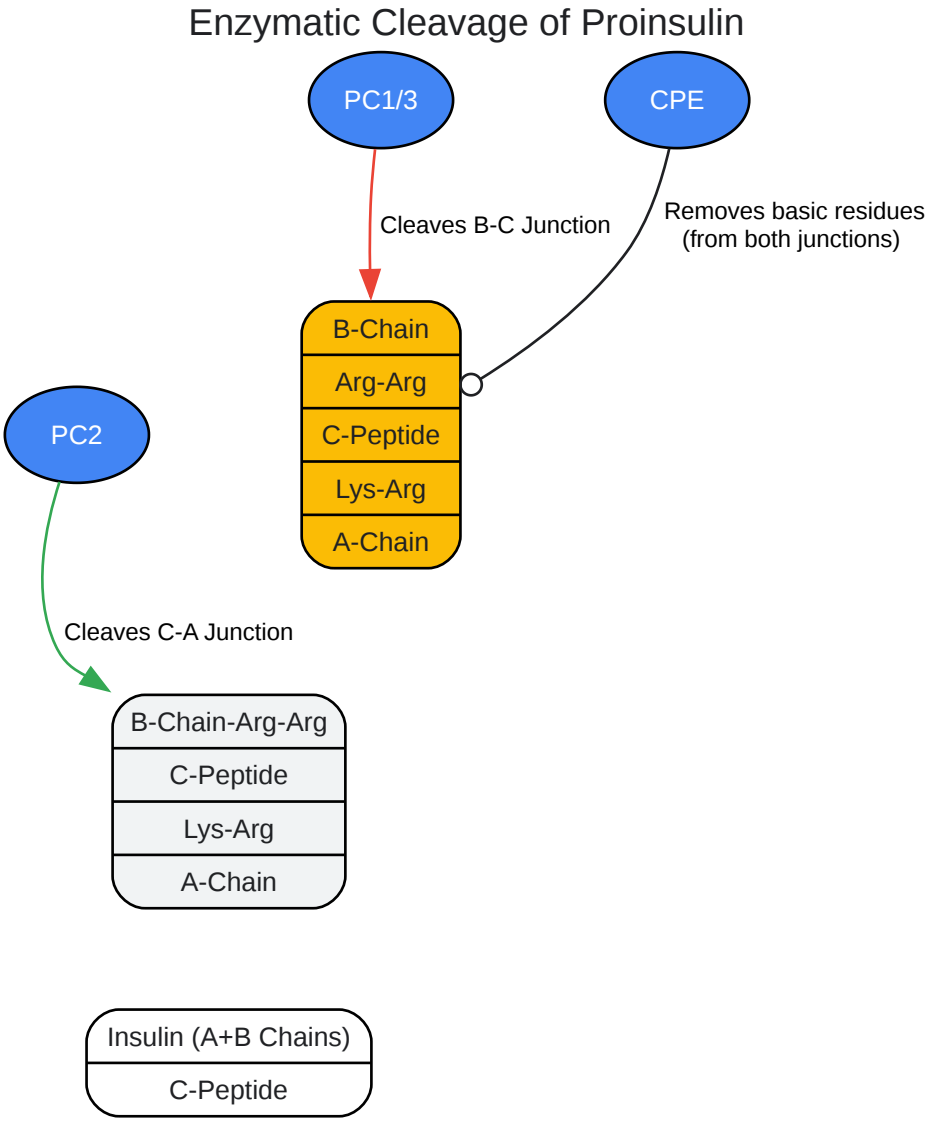
- Secondary Cleavage: This is followed by the action of prohormone convertase 2 (PC2), which cleaves at the junction between the C-peptide and the A-chain (Lys64-Arg65).[4][14][15] The predominant pathway involves PC1/3 acting first, as this creates a preferred intermediate substrate for PC2.[15]

- Final Trimming: The basic amino acid residues (arginine and lysine) left at the new C-termini after endoproteolytic cleavage are removed by carboxypeptidase E (CPE), an exopeptidase.[4][5][14]

This series of cleavages releases the mature, 51-amino acid insulin molecule and the free, 31-amino acid C-peptide.[1] Both molecules are stored in the mature secretory granules and are co-secreted in equimolar amounts in response to stimuli such as glucose.[3][13]

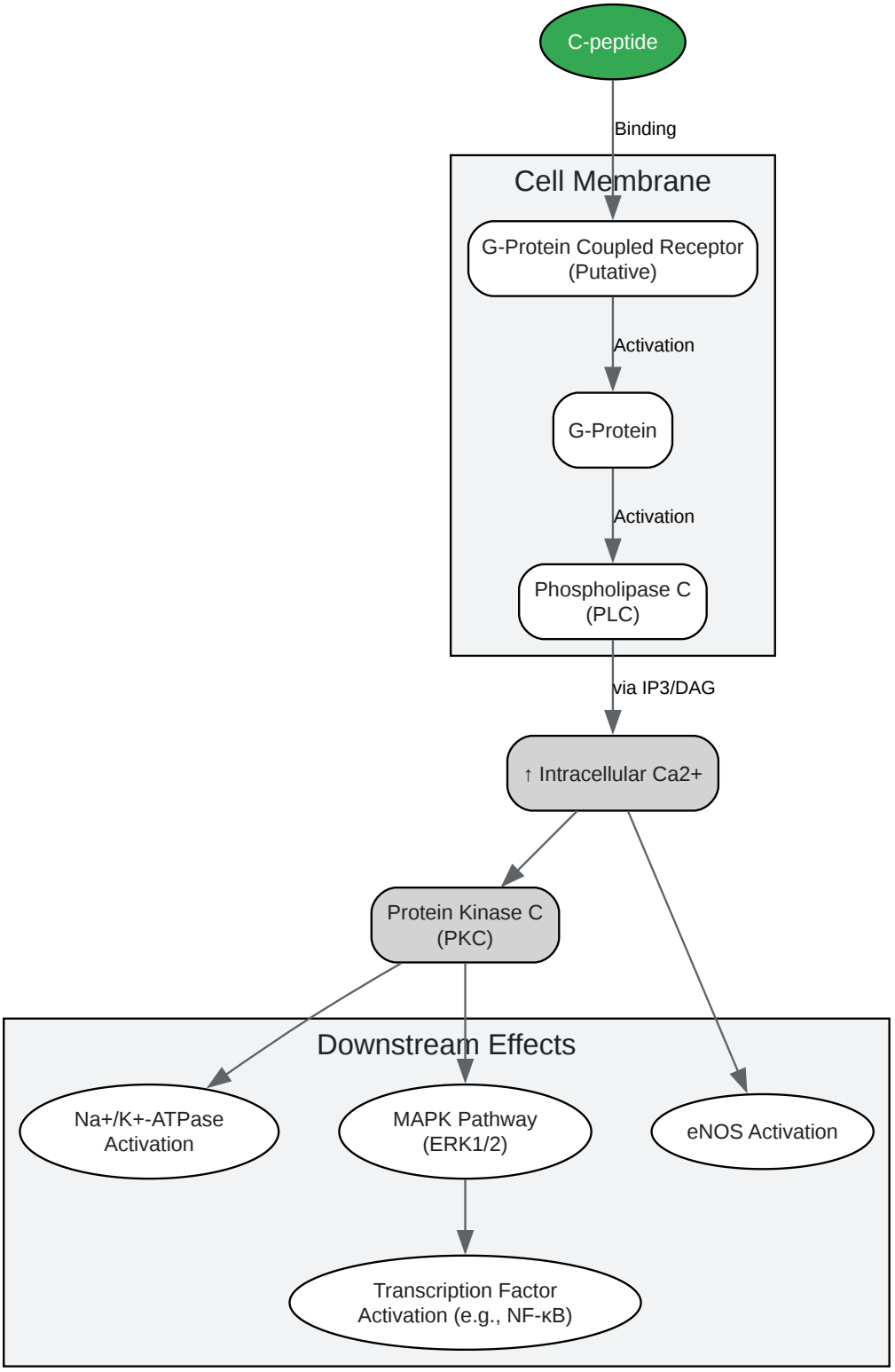
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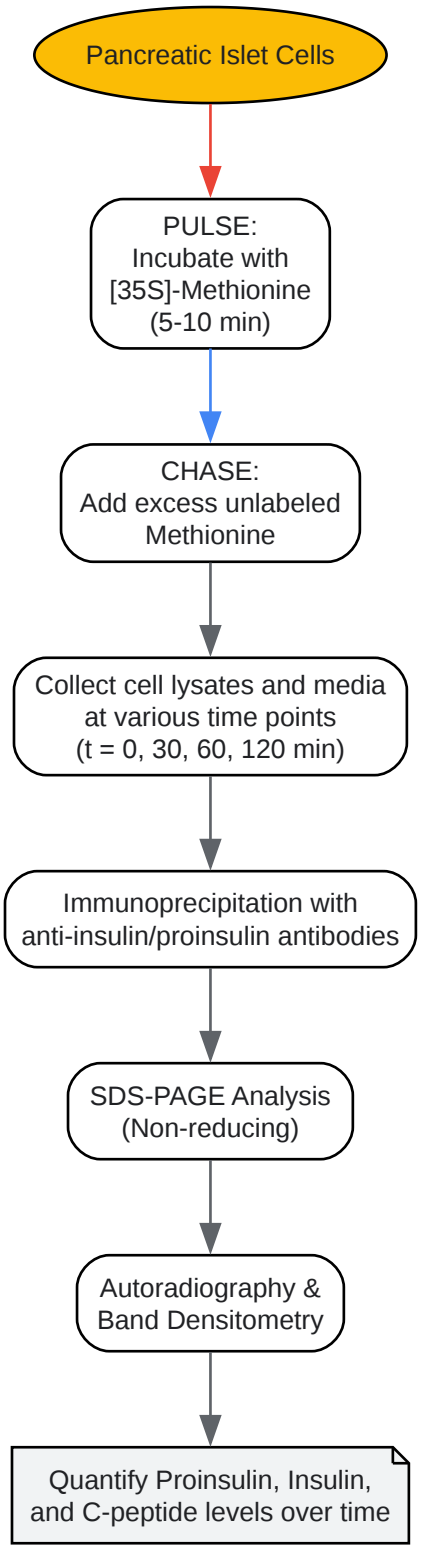
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C-peptide Intracellular Signaling Pathway



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Pulse-Chase Experimental Workflow for Proinsulin Processing



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References

- 1. C-peptide - Wikipedia [en.wikipedia.org]
- 2. journals.physiology.org [journals.physiology.org]
- 3. Biochemistry, C Peptide - StatPearls - NCBI Bookshelf [ncbi.nlm.nih.gov]
- 4. Insulin Biosynthesis, Secretion, Structure, and Structure-Activity Relationships - Endotext - NCBI Bookshelf [ncbi.nlm.nih.gov]
- 5. Insulin - Wikipedia [en.wikipedia.org]
- 6. ijpsjournal.com [ijpsjournal.com]
- 7. youtube.com [youtube.com]
- 8. The proinsulin C-peptide--a multirole model - PubMed [pubmed.ncbi.nlm.nih.gov]
- 9. researchgate.net [researchgate.net]
- 10. diabetesmanager / Insulin Biosynthesis, Secretion, Structure, and Structure-Activity Relationships [diabetesmanager.pbworks.com]
- 11. diabetesjournals.org [diabetesjournals.org]
- 12. Conversion of proinsulin to insulin occurs coordinately with acidification of maturing secretory vesicles - PMC [pmc.ncbi.nlm.nih.gov]
- 13. researchgate.net [researchgate.net]
- 14. Reactome | Processing of Proinsulin to Insulin [reactome.org]
- 15. researchgate.net [researchgate.net]
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